

Personal protective equipment for handling 2-Hydroxy-3-(2-methylphenoxy)propanoic acid

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Compound of Interest

Compound Name:	2-Hydroxy-3-(2-methylphenoxy)propanoic acid
Cat. No.:	B1309567

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Essential Safety and Handling Guide for 2-Hydroxy-3-(2-methylphenoxy)propanoic acid

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Hydroxy-3-(2-methylphenoxy)propanoic acid** (CAS No. 26114-38-5) was not readily available. The following guidance is based on safety information for structurally similar compounds, such as phenoxyacetic acid derivatives and other propanoic acid compounds. Researchers should handle this chemical with caution and adhere to all institutional safety protocols.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Hydroxy-3-(2-methylphenoxy)propanoic acid**.

Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **2-Hydroxy-3-(2-methylphenoxy)propanoic acid** is anticipated to be a combustible solid and may cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#) Appropriate personal protective equipment is crucial to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles with side-shields conforming to EN166 or NIOSH standards.[3][4] A face shield may be necessary for splash-prone procedures.
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene) inspected before use.[3] A lab coat or chemical-resistant apron should be worn.[3] For extensive handling, a complete protective suit may be required.[3]
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended.[1] Use in a well-ventilated area, preferably a chemical fume hood.[1][5]

Operational Plan: Step-by-Step Handling Procedures

2.1. Preparation and Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a certified chemical fume hood.[1][5]
- Ensure an eyewash station and safety shower are readily accessible.[4]
- Remove all ignition sources as the compound is a combustible solid.
- Keep the container tightly closed when not in use.[2]

2.2. Weighing and Transfer:

- Handle the solid material carefully to avoid generating dust.[1]
- Use appropriate tools for transfer (e.g., spatula, powder funnel).

- If dissolving the compound, add it slowly to the solvent to avoid splashing.

2.3. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[3][6]
- Clean the work area and decontaminate any equipment used.
- Remove and properly store or dispose of PPE.[7]

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1] Seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[5] Seek medical attention if irritation develops or persists.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[1] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.

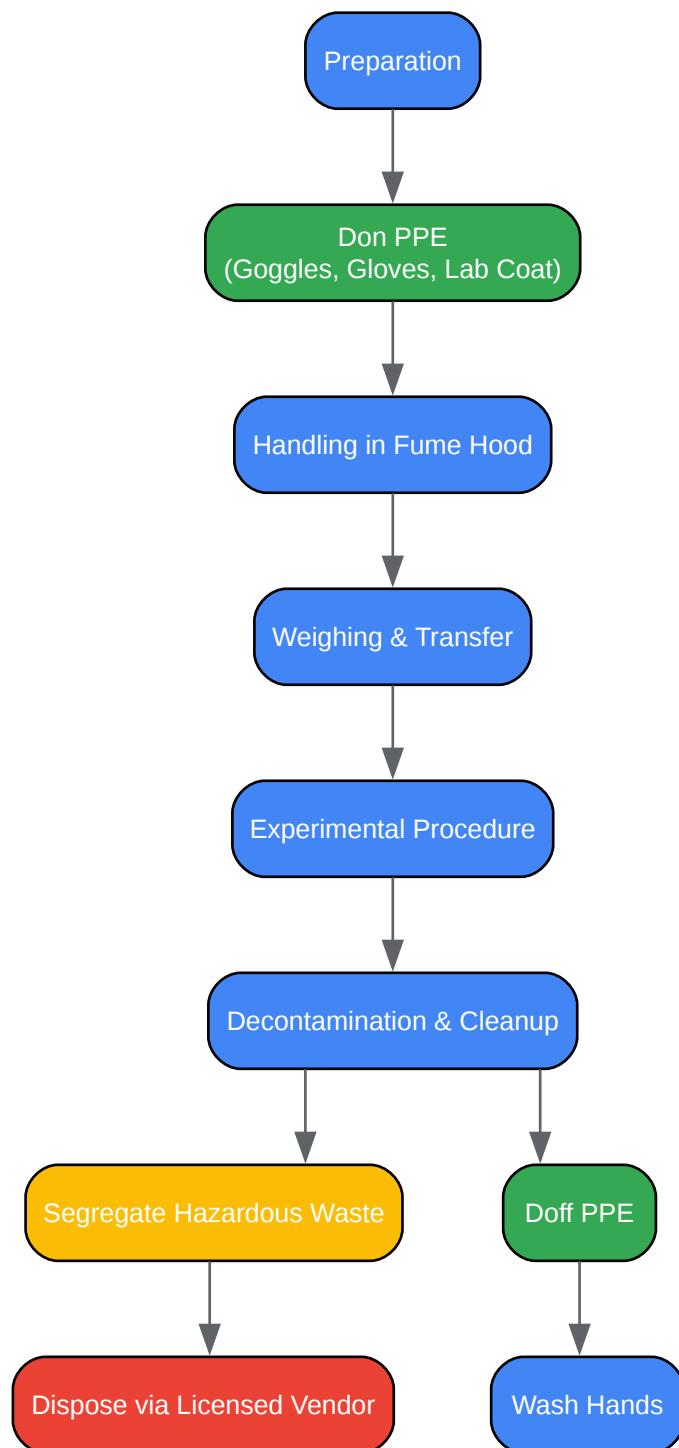
In case of a spill, evacuate the area and prevent the spread of the material. For small spills, carefully sweep or vacuum the solid material, avoiding dust generation, and place it in a sealed container for disposal.[1]

Disposal Plan

All waste containing **2-Hydroxy-3-(2-methylphenoxy)propanoic acid** should be treated as hazardous waste.

- Waste Collection: Collect all solid and liquid waste in clearly labeled, sealed containers.
- Disposal Method: Dispose of the chemical waste through a licensed disposal company.[\[3\]](#) Do not dispose of it down the drain or in regular trash.[\[3\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.[\[5\]](#)

Workflow for Safe Handling



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